

# A Technical Guide to the Physicochemical Properties of 1-(1-Adamantylacetyl)pyrrolidine

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## Compound of Interest

Compound Name: **1-(1-Adamantylacetyl)pyrrolidine**

Cat. No.: **B2951624**

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For Researchers, Scientists, and Drug Development Professionals

This technical document provides a detailed overview of the molecular weight and related physicochemical properties of the synthetic compound **1-(1-Adamantylacetyl)pyrrolidine**. The information herein is compiled for use in research, chemical synthesis, and drug development contexts.

## Compound Identification and Properties

**1-(1-Adamantylacetyl)pyrrolidine** is a chemical compound featuring a bulky, lipophilic adamantyl group linked to a pyrrolidine ring via an acetyl bridge.<sup>[1]</sup> Its structure suggests potential applications in medicinal chemistry, where the adamantane moiety is often used to improve the pharmacokinetic properties of drug candidates.

## Quantitative Data Summary

The key quantitative properties of **1-(1-Adamantylacetyl)pyrrolidine** are summarized in the table below for quick reference and comparison.

Property	Value	Source
IUPAC Name	2-(1-adamantyl)-1-pyrrolidin-1-ylethanone	PubChem[1]
Molecular Formula	C <sub>16</sub> H <sub>25</sub> NO	PubChem[1]
Molecular Weight	247.38 g/mol	PubChem[1]
Exact Mass	247.193614421 Da	PubChem[1]
PubChem CID	2835983	PubChem[1]

## Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **1-(1-Adamantylacetyl)pyrrolidine** is C<sub>16</sub>H<sub>25</sub>NO.[1]

The calculation is as follows:

- Carbon (C): 16 atoms × 12.011 u = 192.176 u
- Hydrogen (H): 25 atoms × 1.008 u = 25.200 u
- Nitrogen (N): 1 atom × 14.007 u = 14.007 u
- Oxygen (O): 1 atom × 15.999 u = 15.999 u

Total Molecular Weight: 192.176 + 25.200 + 14.007 + 15.999 = 247.382 g/mol

## Experimental Protocols

While specific experimental data for **1-(1-Adamantylacetyl)pyrrolidine** is not extensively published, a standard synthesis protocol can be derived from general organic chemistry principles for amide formation. The synthesis would typically involve the acylation of pyrrolidine with an activated derivative of adamantylacetic acid.

## Proposed Synthesis of **1-(1-Adamantylacetyl)pyrrolidine**

Objective: To synthesize **1-(1-Adamantylacetyl)pyrrolidine** via amide coupling.

**Materials:**

- 1-Adamantaneacetic acid
- Thionyl chloride ( $\text{SOCl}_2$ ) or Oxalyl chloride ( $(\text{COCl})_2$ )
- Pyrrolidine[2]
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Triethylamine (TEA) or other non-nucleophilic base
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine (saturated aqueous  $\text{NaCl}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions

**Methodology:**

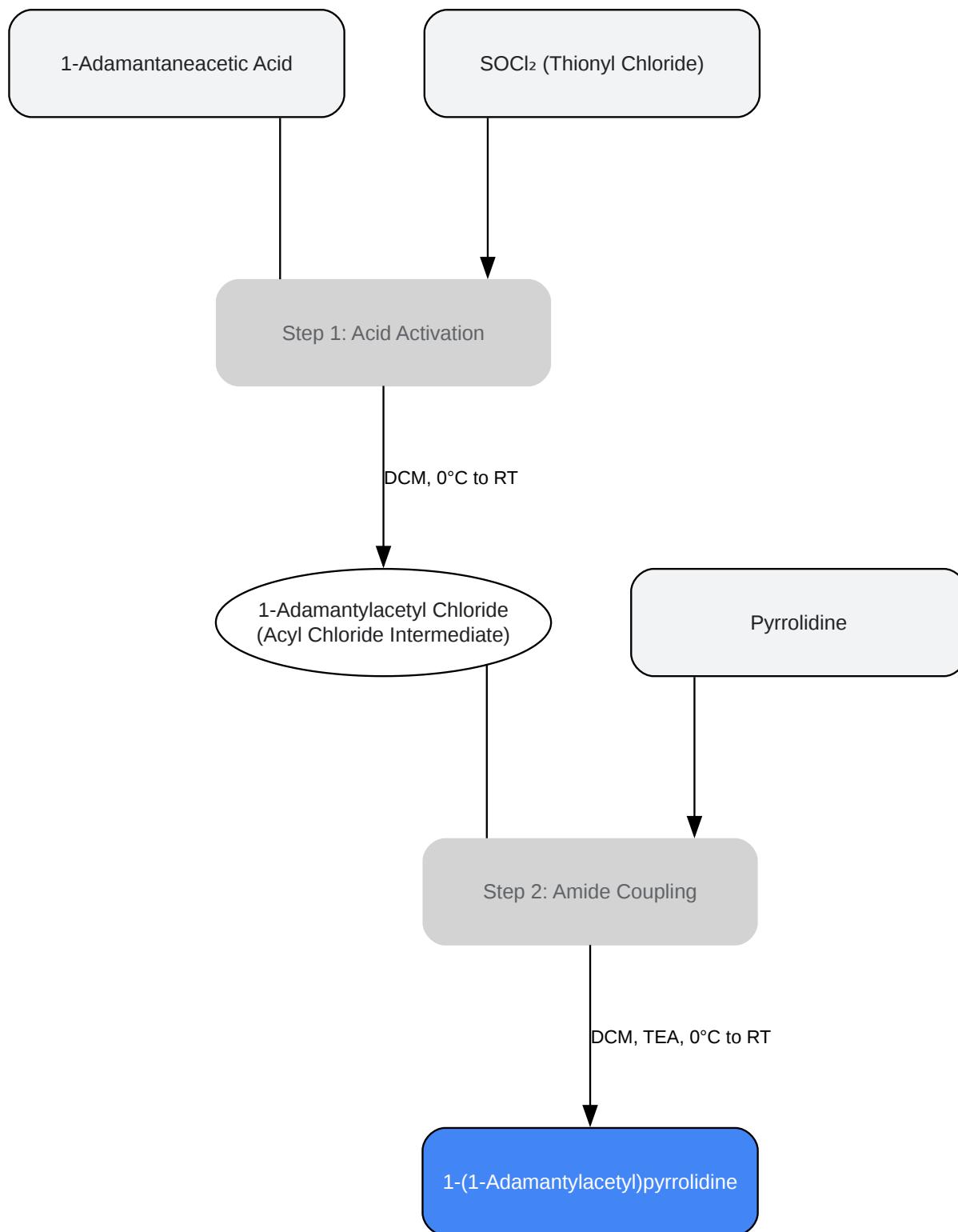
- Activation of Carboxylic Acid:
  - Dissolve 1-Adamantaneacetic acid in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
  - Cool the solution to 0°C in an ice bath.
  - Slowly add thionyl chloride (approx. 1.2 equivalents) dropwise to the solution.
  - Allow the reaction to stir at 0°C for 30 minutes and then warm to room temperature for 1-2 hours, or until the evolution of gas ceases, to form 1-adamantylacetyl chloride.
  - Remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator.

- Amide Coupling Reaction:
  - Dissolve the crude 1-adamantylacetyl chloride in fresh anhydrous DCM.
  - In a separate flask, dissolve pyrrolidine (approx. 1.5 equivalents) and triethylamine (approx. 2.0 equivalents) in anhydrous DCM.
  - Cool the pyrrolidine solution to 0°C.
  - Slowly add the solution of 1-adamantylacetyl chloride to the pyrrolidine solution dropwise.
  - Allow the reaction to stir at 0°C for 1 hour and then at room temperature overnight.
- Work-up and Purification:
  - Quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO<sub>3</sub>, water, and brine.
  - Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure to yield the crude product.
  - Purify the crude product using column chromatography on silica gel to obtain pure **1-(1-Adamantylacetyl)pyrrolidine**.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the proposed two-step synthesis of **1-(1-Adamantylacetyl)pyrrolidine** from 1-adamantaneacetic acid.



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Caption: Proposed synthesis pathway for **1-(1-Adamantylacetyl)pyrrolidine**.

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## References

- 1. 1-(1-Adamantylacetyl)pyrrolidine | C<sub>16</sub>H<sub>25</sub>NO | CID 2835983 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. Pyrrolidine - Wikipedia [en.wikipedia.org]
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